

Dimethoxy(methyl)octylsilane as a coupling agent

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Dimethoxy(methyl)octylsilane*

CAS No.: 85712-15-8

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An In-depth Technical Guide to **Dimethoxy(methyl)octylsilane** as a Coupling Agent

Authored by: A Senior Application Scientist

Abstract

Dimethoxy(methyl)octylsilane is a versatile organofunctional silane that serves as a critical coupling agent and surface modifier in numerous advanced material applications. Its unique molecular structure, featuring hydrolyzable methoxy groups and a durable, hydrophobic octyl chain, enables the formation of robust, low-energy surfaces on a variety of inorganic substrates. This guide provides a comprehensive technical overview of its mechanism of action, field-proven application protocols, and essential characterization techniques. It is intended for researchers, scientists, and drug development professionals who require a deep, practical understanding of how to leverage this silane to achieve desired material performance, from enhancing biocompatibility to creating specialized chromatographic media.

Core Principles: Understanding the Molecular Architecture

Dimethoxy(methyl)octylsilane, also known as methyl-octyldimethoxysilane (CAS No: 85712-15-8), is defined by its bifunctional nature.[1] The molecule consists of a central silicon atom bonded to two key types of functional groups:

- **Hydrolyzable Groups (-OCH₃):** Two methoxy groups serve as the reactive sites. In the presence of water, these groups undergo hydrolysis to form reactive silanol groups (-Si-OH). The choice of methoxy groups is significant; they hydrolyze more rapidly than their ethoxy counterparts, which influences reaction kinetics and solution stability.[2]
- **Non-Hydrolyzable Groups (-CH₃, -C₈H₁₇):** A methyl group and, more importantly, a long octyl chain are covalently bonded to the silicon atom. These hydrocarbon groups are stable and non-reactive in the coupling process. The octyl chain, in particular, imparts a pronounced non-polar, hydrophobic character to the modified surface.

This dual functionality allows the molecule to act as a molecular bridge, covalently bonding to inorganic surfaces via its silanol end while orienting its hydrophobic octyl tail outwards.

Physicochemical Properties

A summary of the key physical and chemical properties of **Dimethoxy(methyl)octylsilane** is provided below for easy reference.

Property	Value	Reference
CAS Number	85712-15-8	[1][3]
Molecular Formula	C ₁₁ H ₂₆ O ₂ Si	[3]
Molecular Weight	218.41 g/mol	[3]
Appearance	Colorless clear liquid	[4]
Boiling Point	199 °C	[4]
Flash Point	90 °C	[4]
Specific Gravity	0.86 g/mL (at 20°C)	[4]
Refractive Index	1.42 (at 20°C)	[4]

The Mechanism of Covalent Surface Modification

The efficacy of **dimethoxy(methyl)octylsilane** as a coupling agent is rooted in a well-defined, two-stage chemical process: hydrolysis followed by condensation.^[2] Understanding this mechanism is paramount for designing robust and reproducible surface modification protocols.

Stage 1: Hydrolysis (Activation)

The process is initiated when the silane is exposed to water, typically in a solvent system (e.g., an alcohol/water mixture). The methoxy groups (-OCH₃) react with water to form silanol groups (-OH) and methanol as a byproduct. This reaction can be catalyzed by either acid or base.^{[5][6]}

$R-Si(OCH_3)_2 + 2H_2O \rightleftharpoons R-Si(OH)_2 + 2CH_3OH$ (Where R represents the methyl and octyl groups)

The hydrolysis rate of methoxy silanes is faster than that of ethoxy silanes, allowing for quicker activation but also demanding more controlled handling to prevent premature self-condensation in solution.^{[2][7]}

Stage 2: Condensation (Bonding)

Once the reactive silanol groups are formed, they readily undergo condensation reactions. This proceeds via two competitive but complementary pathways:

- **Interfacial Bonding:** The silanol groups form stable, covalent oxane bonds (e.g., Si-O-Metal) with hydroxyl groups present on the surface of inorganic substrates like glass, silica, or metal oxides. This is the primary mechanism for anchoring the coupling agent to the surface.^{[8][9]}
- **Self-Condensation:** Adjacent silanol groups on different silane molecules react with each other to form a cross-linked polysiloxane network (Si-O-Si). This lateral polymerization creates a durable, chemically resistant film on the substrate.^{[8][10]}

The final, cured film is a robust, three-dimensional network covalently bonded to the substrate, with the hydrophobic octyl chains oriented away from the surface.

Caption: Standard workflow for liquid-phase silanization.

Validation: Characterization of the Silanized Surface

Confirmation of a successful surface modification is essential. A combination of techniques should be employed to analyze the chemical composition, surface energy, and topography of the coating. [11][12]

Technique	Information Provided	Typical Result for Octylsilane
Contact Angle Goniometry	Measures surface wettability and energy. A primary indicator of success.	Water contact angle increases significantly (e.g., from $<10^\circ$ on clean silica to $>100^\circ$). [13][14]
XPS (X-ray Photoelectron Spectroscopy)	Determines elemental composition and chemical bonding states at the surface.	Confirms presence of Si 2p, C 1s, and O 1s peaks corresponding to the silane layer. [12][15]
ATR-FTIR Spectroscopy	Identifies chemical functional groups.	Shows characteristic C-H stretching peaks ($\sim 2850\text{-}2960\text{ cm}^{-1}$) from the octyl chains. [11]
Ellipsometry	Measures the thickness of the deposited film.	Typically reveals a monolayer thickness of $\sim 1\text{-}2\text{ nm}$. [11]

| AFM (Atomic Force Microscopy) | Images surface topography and roughness. | Can show changes in surface morphology and confirm uniform coverage. [16]

Applications in Drug Development and Research

The ability to precisely control surface chemistry with **dimethoxy(methyl)octylsilane** opens up numerous applications:

- **Reversed-Phase Chromatography:** The octyl-functionalized surface acts as a non-polar stationary phase (C8) for the separation of analytes.

- **Surface Passivation:** Coating glass vials, pipette tips, and microfluidic devices creates a hydrophobic, low-adhesion surface that minimizes the non-specific binding of proteins and other biomolecules, thereby reducing sample loss.
- **Biomaterial Modification:** Used to impart hydrophobicity to medical devices and implants, which can influence protein adsorption and cellular interaction, thereby improving biocompatibility.
- **Moisture Barrier:** The dense, non-polar monolayer serves as an effective barrier against moisture, protecting sensitive electronic components or materials from corrosion. [17]

Safety and Handling

As a reactive chemical, proper handling of **dimethoxy(methyl)octylsilane** is crucial.

- **Hazards:** The compound is an irritant to the skin and eyes. [4][18][19] The hydrolysis byproduct, methanol, is toxic and flammable. [20]* **Precautions:** Always handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves (e.g., nitrile). [18][19]* **Storage:** Store in a cool, dry place under an inert atmosphere (e.g., argon or nitrogen) to prevent premature hydrolysis due to atmospheric moisture. [4]

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- To cite this document: BenchChem. [Dimethoxy(methyl)octylsilane as a coupling agent]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1587501/docs#dimethoxy-methyl-octylsilane-as-a-coupling-agent\]](https://www.benchchem.com/product/b1587501/docs#dimethoxy-methyl-octylsilane-as-a-coupling-agent)

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